

# Navigating the Safety Landscape of (S)-2-Aminododecanoic Acid: A Technical Guide

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## Compound of Interest

Compound Name: (S)-2-Aminododecanoic acid

Cat. No.: B554684

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**(S)-2-Aminododecanoic acid**, a chiral long-chain amino acid, holds potential in various research and development applications. As with any chemical compound, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the available safety data, handling precautions, and emergency procedures for **(S)-2-Aminododecanoic acid**, drawing upon information for closely related analogs where specific data for the (S)-enantiomer is limited.

## Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **(S)-2-Aminododecanoic acid** is not readily available, data for the closely related 12-Aminododecanoic acid and the racemic mixture ( $\pm$ )-2-aminododecanoic acid suggest a low acute toxicity profile. However, some sources indicate potential for skin and eye irritation. It is prudent to handle the (S)-enantiomer with the same level of caution.

Note: The toxicological properties of **(S)-2-Aminododecanoic acid** have not been fully investigated. The information presented here is based on data for structurally similar compounds and should be used as a guide for safe handling practices. The potential for differing biological activity and toxicity between enantiomers should always be a consideration in risk assessment.

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage. The following table summarizes the known properties of aminododecanoic acid isomers.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>25</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	215.33 g/mol	<a href="#">[2]</a>
Appearance	White to off-white solid/powder	<a href="#">[3]</a>
Melting Point	Not available for (S)-isomer. 185.7 °C for 12-Aminododecanoic acid.	<a href="#">[2]</a>
Boiling Point	Not available for (S)-isomer. 210 °C for 12-Aminododecanoic acid.	<a href="#">[2]</a>
Water Solubility	Not available for (S)-isomer. 0.137 g/L at 20 °C for 12-Aminododecanoic acid.	<a href="#">[2]</a>

## Exposure Controls and Personal Protection

To minimize potential exposure and ensure a safe working environment, the following engineering controls and personal protective equipment (PPE) are recommended when handling **(S)-2-Aminododecanoic acid**.

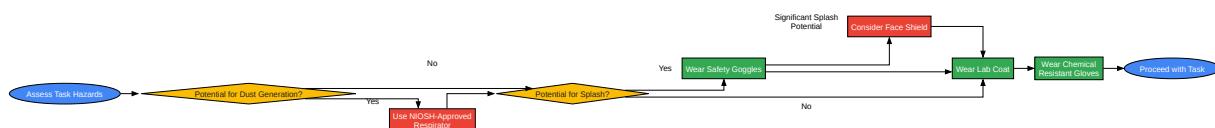
### Engineering Controls:

- Ventilation: Work in a well-ventilated area. For procedures that may generate dust, a fume hood is recommended.[\[4\]](#)
- Eyewash Stations and Safety Showers: Ensure easy access to eyewash stations and safety showers in the laboratory.

## Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[4][5]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).[4][5]
- Skin and Body Protection: Wear a lab coat and closed-toe shoes.[5]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved respirator may be necessary.

The following diagram illustrates a standard workflow for personal protective equipment selection.



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Fig. 1: Personal Protective Equipment (PPE) Selection Workflow.

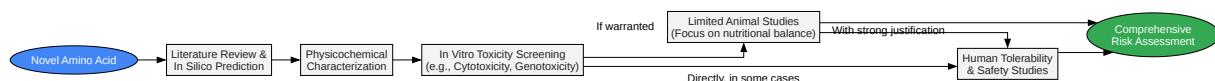
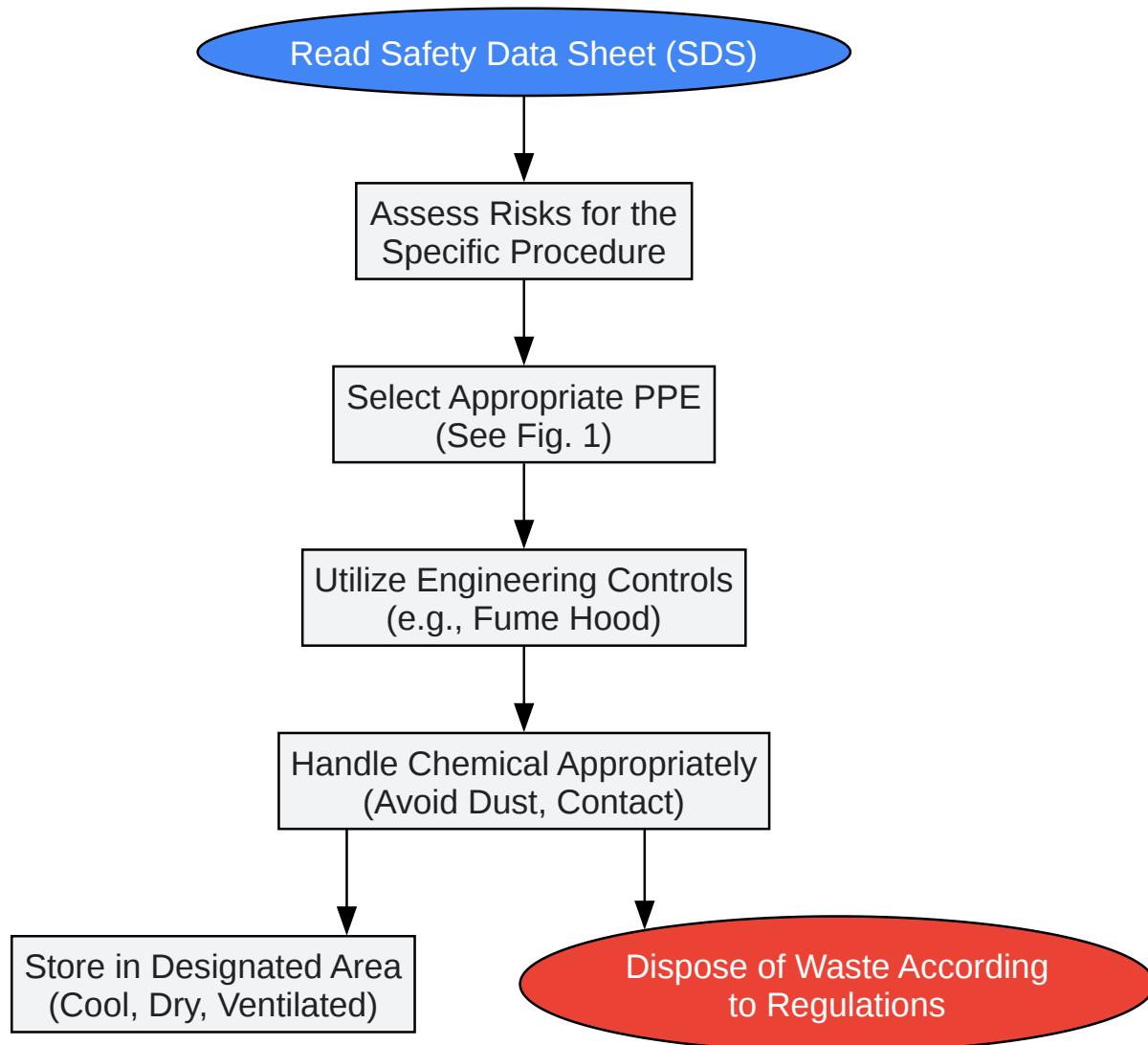
## Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the stability and integrity of **(S)-2-Aminododecanoic acid** and ensuring laboratory safety.

- Handling: Avoid creating dust.[5] Wash hands thoroughly after handling.[6] Avoid contact with skin and eyes.[4]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]

The logical relationship for safe chemical handling is depicted in the diagram below.



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